

3-Chloro-4-methylbenzyl chloride spectroscopic data (NMR, IR, MS)

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Compound of Interest

Compound Name: 3-Chloro-4-methylbenzyl chloride

CAS No.: 2719-40-6

Cat. No.: B1295325

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An In-Depth Technical Guide to the Spectroscopic Characterization of **3-Chloro-4-methylbenzyl chloride**

Introduction

3-Chloro-4-methylbenzyl chloride ($C_8H_8Cl_2$, CAS No: 2719-40-6) is a substituted aromatic compound with significant applications as an intermediate in the synthesis of pharmaceuticals and other fine chemicals.^{[1][2][3]} Its reactivity is largely dictated by the two chlorine atoms—one on the aromatic ring and one in the benzylic position—and the methyl group, which influences the electronic properties of the benzene ring. Accurate structural confirmation and purity assessment are critical in its application, making a thorough understanding of its spectroscopic signature essential for researchers and developers.

This guide provides a detailed analysis of the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **3-chloro-4-methylbenzyl chloride**. The interpretation is grounded in fundamental principles and data from authoritative sources, offering field-proven insights into the relationship between the molecule's structure and its spectral output.

Molecular Structure and Properties:

- Formula: $C_8H_8Cl_2$ [1]
- Molecular Weight: 175.055 g/mol [1]
- IUPAC Name: 1-(chloromethyl)-3-chloro-4-methylbenzene [1]
- Synonyms: 2-Chloro-4-chloromethyltoluene [1]

Caption: Molecular structure of **3-Chloro-4-methylbenzyl chloride**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. While a publicly available, peer-reviewed spectrum for this specific molecule is not readily available, a highly accurate prediction can be synthesized based on established substituent effects and data from structurally similar compounds such as 3-methylbenzyl chloride and 3-chlorobenzyl chloride. [4][5][6]

1H NMR Spectroscopy (Predicted)

The proton NMR spectrum provides information on the number of distinct proton environments, their electronic environment (chemical shift), and their neighboring protons (splitting pattern). For **3-chloro-4-methylbenzyl chloride**, dissolved in a deuterated solvent like $CDCl_3$, the following signals are anticipated.

Rationale for Predictions:

- Aromatic Protons (H-2, H-5, H-6): The chemical shifts are influenced by the electron-donating methyl group and the electron-withdrawing chloro groups. The chloromethyl group ($-CH_2Cl$) is also electron-withdrawing. H-2 is ortho to the chloro group and will be shifted downfield. H-5 is ortho to the methyl group and para to the chloro group, experiencing complex shielding/deshielding effects. H-6 is ortho to the chloromethyl group. This leads to three distinct signals in the aromatic region, likely exhibiting complex splitting due to meta and ortho coupling.

- **Benzylic Protons (-CH₂Cl):** These protons are adjacent to an electronegative chlorine atom and the aromatic ring, causing a significant downfield shift. This signal is expected to be a sharp singlet as there are no adjacent protons.
- **Methyl Protons (-CH₃):** The methyl group attached to the aromatic ring is the most upfield signal, appearing as a singlet.

Table 1: Predicted ¹H NMR Chemical Shifts and Splitting Patterns

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Integration
Aromatic (H-2, H-5, H-6)	7.20 - 7.45	Multiplet (m)	3H
Benzylic (-CH ₂ Cl)	~4.55	Singlet (s)	2H

| Methyl (-CH₃) | ~2.38 | Singlet (s) | 3H |

¹³C NMR Spectroscopy (Predicted)

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule. Due to the lack of symmetry, all eight carbon atoms in **3-chloro-4-methylbenzyl chloride** are expected to be chemically distinct, resulting in eight signals.

Rationale for Predictions:

- **Aromatic Carbons:** Six distinct signals are expected. The carbons directly attached to the chlorine (C-3) and the chloromethyl group (C-1) will have their chemical shifts significantly influenced. The quaternary carbons (C-1, C-3, C-4) can be distinguished from the protonated carbons (C-2, C-5, C-6) using techniques like DEPT (Distortionless Enhancement by Polarization Transfer).
- **Benzylic Carbon (-CH₂Cl):** This carbon is attached to a chlorine atom, causing a downfield shift into the 45-50 ppm range.
- **Methyl Carbon (-CH₃):** This is the most shielded carbon, appearing at the highest field (lowest ppm value).

Table 2: Predicted ^{13}C NMR Chemical Shifts

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C-3 (Ar-Cl)	~135
C-1 (Ar-CH ₂ Cl)	~138
C-4 (Ar-CH ₃)	~139
C-2, C-5, C-6 (Ar-H)	127 - 132
C-8 (-CH ₂ Cl)	~45

| C-7 (-CH₃) | ~20 |

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **3-chloro-4-methylbenzyl chloride** in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition: Acquire the spectrum using a standard pulse program. Typical parameters include a spectral width of 12-15 ppm, a relaxation delay of 1-2 seconds, and 16-32 scans.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C spectrum. Typical parameters include a spectral width of 220-250 ppm, a relaxation delay of 2-5 seconds, and an accumulation of 1024-4096 scans to achieve an adequate signal-to-noise ratio.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform, phase correction, and baseline correction. Calibrate the chemical shifts using the TMS signal at 0.00 ppm.

Caption: Standard workflow for NMR data acquisition and processing.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavenumbers corresponding to bond vibrations. The gas-phase IR spectrum for **3-chloro-4-methylbenzyl chloride** is available from the NIST Chemistry WebBook.[\[1\]](#)[\[7\]](#)

Interpretation of Key Absorption Bands:

- **C-H Stretching (Aromatic):** A sharp peak just above 3000 cm^{-1} is characteristic of C-H bonds on the benzene ring.
- **C-H Stretching (Aliphatic):** Peaks just below 3000 cm^{-1} correspond to the C-H stretching vibrations of the methyl ($-\text{CH}_3$) and methylene ($-\text{CH}_2\text{Cl}$) groups.
- **C=C Stretching (Aromatic):** Absorptions in the $1450\text{-}1600\text{ cm}^{-1}$ region are indicative of the carbon-carbon double bonds within the aromatic ring.
- **C-H Bending:** The in-plane and out-of-plane bending vibrations for the aliphatic C-H bonds appear in the $1375\text{-}1470\text{ cm}^{-1}$ range. The substitution pattern on the benzene ring gives rise to characteristic strong absorptions in the "fingerprint region" from $650\text{-}900\text{ cm}^{-1}$.
- **C-Cl Stretching:** The vibrations for the carbon-chlorine bonds typically appear as strong bands in the lower wavenumber region of the fingerprint region, generally between 600 and 800 cm^{-1} .[\[8\]](#)

Table 3: Key IR Absorption Bands for **3-Chloro-4-methylbenzyl chloride**

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Source
~3050	C-H Stretch	Aromatic	[1]
2920 - 2980	C-H Stretch	Aliphatic ($-\text{CH}_3$, $-\text{CH}_2-$)	[1]
~1490, ~1580	C=C Stretch	Aromatic Ring	[1]
~1450	C-H Bend	Methylene Scissoring ($-\text{CH}_2-$)	[9]

| 600 - 800 | C-Cl Stretch | Aryl-Cl & Alkyl-Cl [[1](#)][[8](#)] |

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- **Instrument Preparation:** Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR crystal. This is crucial to subtract any atmospheric (CO₂, H₂O) or ambient signals.
- **Sample Application:** Place a small drop of liquid **3-chloro-4-methylbenzyl chloride** directly onto the center of the ATR crystal.
- **Spectrum Acquisition:** Acquire the sample spectrum. Typically, 16-32 scans are co-added over a range of 4000-400 cm⁻¹ with a resolution of 4 cm⁻¹.
- **Data Processing:** The software automatically performs a background subtraction. The resulting spectrum displays absorbance or transmittance as a function of wavenumber.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule upon ionization. The electron ionization (EI) mass spectrum for **3-chloro-4-methylbenzyl chloride** is available from the NIST database.[\[10\]](#)

Interpretation of the Mass Spectrum:

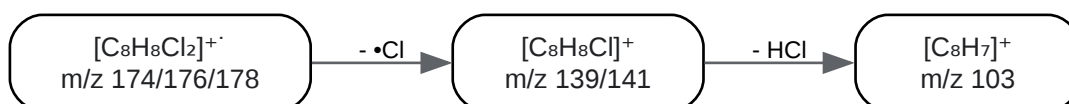
- **Molecular Ion (M⁺):** The molecular ion peak is expected at an m/z corresponding to the molecular weight (174/176/178). A key feature is the isotopic pattern caused by the two chlorine atoms. Chlorine has two stable isotopes, ³⁵Cl (~75.8%) and ³⁷Cl (~24.2%). For a molecule with two chlorines, the expected ratio of the M⁺, (M+2)⁺, and (M+4)⁺ peaks is approximately 9:6:1.
- **Key Fragmentation:** The most common fragmentation pathway for benzyl halides is the loss of the halogen to form a stable benzyl cation.

- Loss of Benzylic Cl: The most prominent fragmentation is the loss of the benzylic chlorine atom ($\cdot\text{Cl}$) to form the 3-chloro-4-methylbenzyl cation at m/z 139 (for ^{35}Cl) and 141 (for ^{37}Cl). This fragment is resonance-stabilized and therefore very abundant.
- Loss of HCl: Another possible fragmentation is the loss of a hydrogen chloride (HCl) molecule, leading to a fragment at m/z 138.
- Tropylium Ion Formation: The benzyl cation at m/z 139/141 can rearrange and lose another chlorine atom or HCl, although loss of the ring chlorine is less favorable. Further fragmentation can lead to smaller ions.

Table 4: Major Fragments in the EI-Mass Spectrum

m/z	Proposed Fragment Ion	Formula	Notes	Source
174, 176, 178	Molecular Ion $[\text{M}]^+$	$[\text{C}_8\text{H}_8\text{Cl}_2]^+$	Isotopic pattern for two Cl atoms (9:6:1 ratio)	[10]
139, 141	$[\text{M} - \text{Cl}]^+$	$[\text{C}_8\text{H}_8\text{Cl}]^+$	Loss of the benzylic chlorine; base peak	[10]

| 103 | $[\text{C}_8\text{H}_7]^+$ | $[\text{C}_8\text{H}_7]^+$ | Loss of both Cl atoms | [10] |



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Caption: Simplified fragmentation pathway for **3-chloro-4-methylbenzyl chloride** in EI-MS.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** For a volatile liquid like **3-chloro-4-methylbenzyl chloride**, direct injection via a heated probe or, more commonly, coupling with a Gas Chromatograph (GC-MS) is employed for sample introduction and separation from any impurities.
- **Ionization:** In the ion source, the sample molecules are bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- **Mass Analysis:** The resulting positively charged ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** A detector counts the number of ions at each m/z value.
- **Data Output:** The output is a mass spectrum, which is a plot of relative ion abundance versus m/z .

Conclusion

The combination of NMR, IR, and MS provides a complete and unambiguous characterization of **3-chloro-4-methylbenzyl chloride**. NMR spectroscopy elucidates the precise arrangement of atoms in the carbon-hydrogen framework. IR spectroscopy confirms the presence of key functional groups such as aromatic C-H, aliphatic C-H, and C-Cl bonds. Finally, mass spectrometry confirms the molecular weight and reveals characteristic fragmentation patterns, most notably the formation of a stable benzyl cation. Together, these techniques form a self-validating system for structural verification and purity assessment, which is indispensable for quality control in research and drug development.

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